

Personal protective equipment for handling 6-Aminoindolin-2-one

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Compound of Interest

Compound Name: 6-Aminoindolin-2-one

Cat. No.: B116108

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Essential Safety and Handling Guide for 6-Aminoindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Aminoindolin-2-one** (CAS No. 150544-04-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

6-Aminoindolin-2-one is a chemical compound with the following hazard classifications:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

A thorough risk assessment should be conducted before handling this compound.^{[1][2]} The following table summarizes the recommended personal protective equipment (PPE) for various

laboratory operations involving **6-Aminoindolin-2-one**.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transfer (Solid)	Safety glasses with side shields or chemical safety goggles. [3][4] A face shield is recommended if there is a risk of splashing.[3][4]	Disposable nitrile gloves.[4] Consider double-gloving for added protection.	Laboratory coat. [3]	N95 respirator or higher, especially if the operation is not performed in a fume hood.[1] [3]
Solution Preparation and Handling	Chemical safety goggles. A face shield should be worn over safety goggles if there is a significant splash hazard.[4]	Chemical-resistant gloves (e.g., nitrile).[3] [4] Consult glove manufacturer's compatibility chart.	Chemical-resistant laboratory coat. [3]	Work in a well-ventilated area or a chemical fume hood.[5][6] A respirator may be necessary for large volumes or if ventilation is inadequate.[3]
Reaction Quenching and Work-up	Chemical safety goggles and a face shield.[4]	Chemical-resistant gloves. [2]	Chemical-resistant laboratory coat. [3]	All operations should be conducted in a chemical fume hood.[5]
Waste Disposal	Chemical safety goggles.[3]	Chemical-resistant gloves. [4]	Laboratory coat. [3]	Work in a well-ventilated area.

Operational Plan: Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing solid **6-Aminoindolin-2-one** and preparing a solution.

1. Preparation:

- Ensure that a current Safety Data Sheet (SDS) for **6-Aminoindolin-2-one** is accessible and has been reviewed.
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents (e.g., balance, spatula, weigh boat, beaker, solvent, magnetic stirrer).
- Don the appropriate PPE as specified in the table above.

2. Weighing:

- Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize inhalation of the powder.
- Carefully transfer the desired amount of **6-Aminoindolin-2-one** from the stock container to a weigh boat using a clean spatula.
- Avoid generating dust. If dust is created, gently clean the area with a damp paper towel, which should then be disposed of as hazardous waste.

3. Dissolution:

- Place a beaker containing the appropriate solvent on a magnetic stirrer within the chemical fume hood.
- Carefully add the weighed **6-Aminoindolin-2-one** to the solvent.
- Rinse the weigh boat with a small amount of the solvent and add the rinsing to the beaker to ensure a complete transfer.
- Allow the mixture to stir until the solid is fully dissolved.

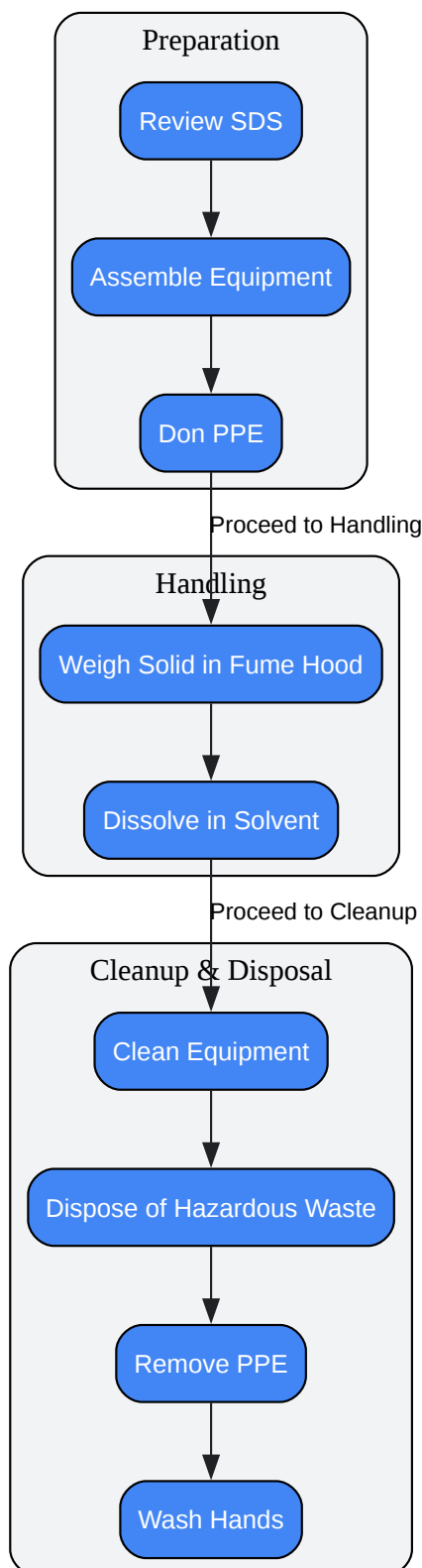
4. Post-Handling:

- Securely cap the solution container and label it appropriately with the chemical name, concentration, date, and your initials.
- Clean all equipment used in the process.
- Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the designated hazardous waste container.
- Wash hands thoroughly with soap and water.^[6]

Disposal Plan

All waste materials contaminated with **6-Aminoindolin-2-one** must be treated as hazardous waste and disposed of according to institutional and local regulations.[5]

- Solid Waste:
 - Contaminated items such as weigh boats, gloves, and paper towels should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused solutions and solvent rinses should be collected in a separate, sealed, and labeled hazardous waste container.
 - Do not pour any waste containing **6-Aminoindolin-2-one** down the drain.[6]
- Empty Containers:
 - Empty stock containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.



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